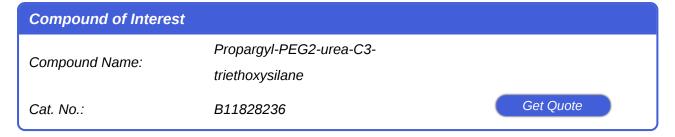


Propargyl-PEG2-urea-C3-triethoxysilane: A Technical Guide for Researchers

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the chemical structure and known properties of **Propargyl-PEG2-urea-C3-triethoxysilane**, a bifunctional molecule increasingly utilized in the field of targeted protein degradation and bioconjugation.

Core Chemical Identity

Propargyl-PEG2-urea-C3-triethoxysilane is a versatile chemical linker characterized by three key functional domains: a terminal propargyl group, a polyethylene glycol (PEG) spacer, and a triethoxysilane moiety. This unique combination of reactive groups makes it a valuable tool for covalently linking different molecular entities.

Chemical Structure

The structural formula of **Propargyl-PEG2-urea-C3-triethoxysilane** is presented below:

Systematic Name: 3-{2-[2-(prop-2-yn-1-yloxy)ethoxy]ethyl}-1-[3-(triethoxysilyl)propyl]urea[1]

Structure:

Physicochemical Properties



Quantitative data for **Propargyl-PEG2-urea-C3-triethoxysilane** is limited in publicly available literature. The known properties are summarized in the table below. Information regarding properties such as boiling point, melting point, density, and solubility is not readily available from scientific databases or supplier technical data sheets.

Property	Value	Source
CAS Number	1637329-79-3	[2][3][4]
Molecular Formula	C17H34N2O6Si	[1][4]
Molecular Weight	390.55 g/mol	[1][4]

Applications in Research and Drug Development

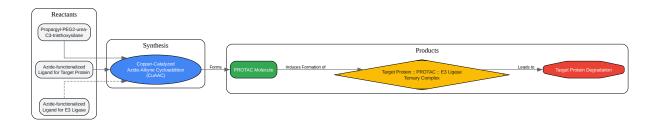
The unique trifunctional nature of **Propargyl-PEG2-urea-C3-triethoxysilane** underpins its utility in several advanced research applications, most notably in the development of Proteolysis Targeting Chimeras (PROTACs) and for surface modification via "click" chemistry.

PROTAC Linker Chemistry

Propargyl-PEG2-urea-C3-triethoxysilane serves as a PEG-based PROTAC linker.[2][5][6] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[2] The propargyl group provides a reactive handle for "click" chemistry, a set of highly efficient and specific reactions. Specifically, the alkyne group can undergo a coppercatalyzed azide-alkyne cycloaddition (CuAAC) with an azide-modified molecule, such as a ligand for a target protein or an E3 ligase.[2][5] The PEG spacer enhances solubility and provides conformational flexibility to the resulting PROTAC molecule.

The logical workflow for the utilization of **Propargyl-PEG2-urea-C3-triethoxysilane** in PROTAC synthesis is depicted in the following diagram:





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Conceptual workflow for PROTAC synthesis and action.

Surface Functionalization

The triethoxysilane group allows for the covalent attachment of the molecule to hydroxylated surfaces, such as glass, silica, and metal oxides. This process, known as silanization, creates a stable, functionalized surface. The propargyl group, now presented on the surface, can be used to immobilize other molecules via click chemistry. This is particularly useful for the development of biosensors, functionalized nanoparticles, and other advanced materials.

Experimental Protocols

A significant limitation in the current body of public knowledge is the absence of detailed, peer-reviewed experimental protocols for the synthesis, purification, and characterization of **Propargyl-PEG2-urea-C3-triethoxysilane**. While general methods for the synthesis of urea-containing silanes and for performing copper-catalyzed azide-alkyne cycloadditions are well-documented in the chemical literature, specific procedures and characterization data (e.g., NMR, IR, Mass Spectrometry) for this particular molecule are not readily available. Researchers are advised to consult the technical documentation provided by their chemical



supplier and to develop and validate their own protocols based on established chemical principles.

Safety Information

Detailed safety information, including a Material Safety Data Sheet (MSDS), should be obtained from the supplier of **Propargyl-PEG2-urea-C3-triethoxysilane**. As with all laboratory chemicals, appropriate personal protective equipment should be worn, and the compound should be handled in a well-ventilated area.

Conclusion

Propargyl-PEG2-urea-C3-triethoxysilane is a valuable chemical tool for researchers in drug discovery and materials science. Its trifunctional nature enables the elegant construction of complex molecular architectures, such as PROTACs, and the functionalization of surfaces. While the lack of publicly available, detailed experimental data presents a challenge, the fundamental reactivity of its constituent functional groups is well-understood, providing a solid foundation for its application in novel research endeavors. It is anticipated that as the use of this and similar linkers becomes more widespread, more detailed technical information will become available in the scientific literature.

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